

Essential Guide to the Proper Disposal of PIN1 Ligand-1 (API-1)

Author: BenchChem Technical Support Team. Date: December 2025



This document provides crucial safety and logistical information for the proper disposal of **PIN1 Ligand-1**, also identified as PIN1 inhibitor API-1. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

I. Quantitative Data Summary

The following table summarizes the key quantitative data for PIN1 inhibitor API-1 for easy reference and comparison.



Property	Value	Source
Chemical Name	O6-[4- (Trifluoroacetamidomethyl)ben zyl]guanine	Chemsrc[1]
CAS Number	680622-70-2	MedChemExpress[2]
Molecular Formula	C15H13F3N6O2	MedChemExpress[2]
Molecular Weight	366.30 g/mol	MedChemExpress[2]
IC50 (Pin1)	72.3 nM	Selleck Chemicals[3]
Solubility (DMSO)	73 mg/mL (199.29 mM)	Selleck Chemicals[3]
Storage Temperature	Powder: -20°C (3 years), 4°C (2 years)	MedChemExpress[2]
In solvent: -80°C (2 years), -20°C (1 year)	MedChemExpress[4]	

II. Hazard Assessment and Safety Precautions

According to the Safety Data Sheet (SDS), PIN1 inhibitor API-1 is not classified as a hazardous substance or mixture[2]. However, standard laboratory safety protocols should always be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat when handling the compound.
- Handling: Avoid inhalation of dust or aerosols. Avoid contact with skin and eyes. Use in a
 well-ventilated area[2].
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water.
 - Skin Contact: Rinse skin thoroughly with water. Remove contaminated clothing.
 - Inhalation: Move to fresh air.



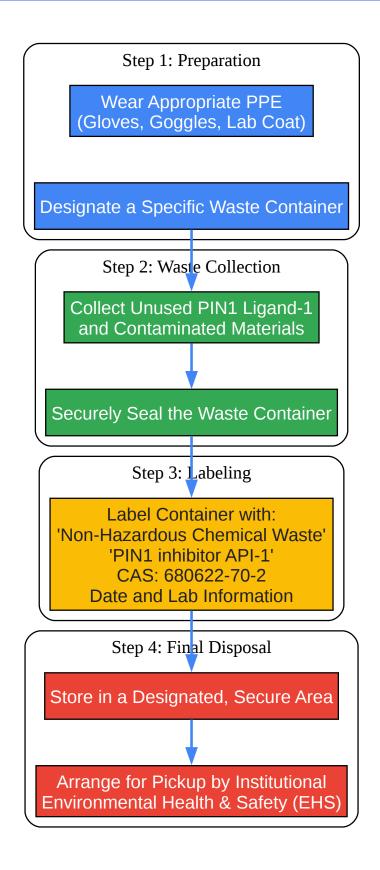
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• Ingestion: Wash out mouth with water. Do NOT induce vomiting[2].

III. Proper Disposal Workflow

The following diagram and step-by-step instructions outline the proper disposal procedure for PIN1 inhibitor API-1.





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Caption: Workflow for the proper disposal of PIN1 Ligand-1 (API-1).



IV. Detailed Disposal Protocol

As PIN1 inhibitor API-1 is not classified as hazardous, specific disposal procedures are often not detailed by the manufacturer. The primary instruction is to prevent its release into the environment and to dispose of it and its container at a licensed waste disposal site[2]. The following protocol provides a step-by-step guide based on standard laboratory best practices for non-hazardous chemical waste.

1. Preparation for Disposal:

- Ensure all necessary Personal Protective Equipment (PPE) is worn, including gloves, safety glasses, and a lab coat.
- Designate a specific, compatible, and leak-proof container for the collection of PIN1 inhibitor API-1 waste. This container should be clearly marked as "Waste."

2. Waste Collection:

- Solid Waste: Collect any unused or expired solid PIN1 inhibitor API-1 directly into the designated waste container. Also, collect any materials heavily contaminated with the compound, such as weighing paper or contaminated gloves.
- Liquid Waste: For solutions of PIN1 inhibitor API-1, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in the designated waste container[2].
- Empty Containers: "Empty" containers of PIN1 inhibitor API-1 should also be disposed of in the designated waste container, as they may retain residual amounts of the chemical.

3. Labeling the Waste Container:

- Once waste collection is complete, securely seal the container.
- Clearly label the container with the following information:
- The words "Non-Hazardous Chemical Waste"
- The chemical name: "PIN1 inhibitor API-1"
- The CAS Number: "680622-70-2"
- The date of accumulation.
- Your name, lab number, and contact information.

4. Storage and Final Disposal:



- Store the sealed and labeled waste container in a designated and secure area within your laboratory, away from incompatible materials.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and final disposal of the waste. Follow all institutional guidelines for chemical waste disposal.

Disclaimer: This document provides guidance based on publicly available information. Always consult your institution's specific safety and disposal protocols and the most recent Safety Data Sheet for the product. The responsibility for safe handling and disposal rests with the user.

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